

# Application Note: HPLC Analysis of 2,4,5-Trimethylaniline Hydrochloride

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## Compound of Interest

Compound Name: **2,4,5-Trimethylaniline hydrochloride**

Cat. No.: **B1235971**

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## Introduction

**2,4,5-Trimethylaniline hydrochloride** is an aromatic amine used as an intermediate in the synthesis of various compounds, including dyes and agrochemicals.<sup>[1]</sup> It is also considered a potential impurity in pharmaceutical manufacturing.<sup>[2][3]</sup> Therefore, a reliable and accurate analytical method for its quantification is crucial for quality control and safety assessment. This application note provides a detailed protocol for the analysis of **2,4,5-Trimethylaniline hydrochloride** using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection.

## Principle

This method separates 2,4,5-Trimethylaniline from other components in a sample mixture based on its partitioning between a nonpolar stationary phase (C18 column) and a polar mobile phase. The compound is then detected and quantified by a UV detector at a wavelength where it exhibits significant absorbance.

## Experimental Protocol

### Apparatus and Chromatographic Conditions

Parameter	Specification
HPLC System	Quaternary Gradient HPLC system with UV-Vis Detector
Column	C18, 250 mm x 4.6 mm, 5 $\mu$ m particle size
Mobile Phase	Acetonitrile and Water (pH adjusted to 3.0 with Phosphoric Acid)
Gradient	60:40 (Acetonitrile:Water) isocratic
Flow Rate	1.0 mL/min
Injection Volume	10 $\mu$ L
Column Temperature	30 °C
Detection Wavelength	220 nm
Run Time	10 minutes

## Reagents and Materials

- **2,4,5-Trimethylaniline hydrochloride** reference standard (>95% purity)[3][4][5]
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (AR grade)
- Methanol (HPLC grade)
- 0.45  $\mu$ m membrane filters

## Preparation of Solutions

Mobile Phase:

- Prepare a solution of 0.1% phosphoric acid in water.

- Mix acetonitrile and 0.1% phosphoric acid in a ratio of 60:40 (v/v).
- Degas the mobile phase by sonication or vacuum filtration.

Standard Stock Solution (1000 µg/mL):

- Accurately weigh about 25 mg of **2,4,5-Trimethylaniline hydrochloride** reference standard into a 25 mL volumetric flask.
- Dissolve in and dilute to volume with the mobile phase.

Working Standard Solutions (10, 25, 50, 75, 100 µg/mL):

- Prepare a series of dilutions from the Standard Stock Solution using the mobile phase to obtain the desired concentrations.

Sample Preparation:

- Accurately weigh a quantity of the test sample expected to contain about 25 mg of **2,4,5-Trimethylaniline hydrochloride** and transfer it to a 25 mL volumetric flask.
- Add approximately 20 mL of the mobile phase and sonicate for 15 minutes to dissolve.
- Allow the solution to cool to room temperature and dilute to volume with the mobile phase.
- Filter the solution through a 0.45 µm membrane filter before injection.

## System Suitability

Before sample analysis, the chromatographic system must meet the following criteria:

Parameter	Acceptance Criteria
Tailing Factor (T)	$\leq 2.0$
Theoretical Plates (N)	$\geq 2000$
Relative Standard Deviation (RSD) of Peak Area	$\leq 2.0\%$ (for 6 replicate injections of a standard solution)

## Data Presentation

### Calibration Data

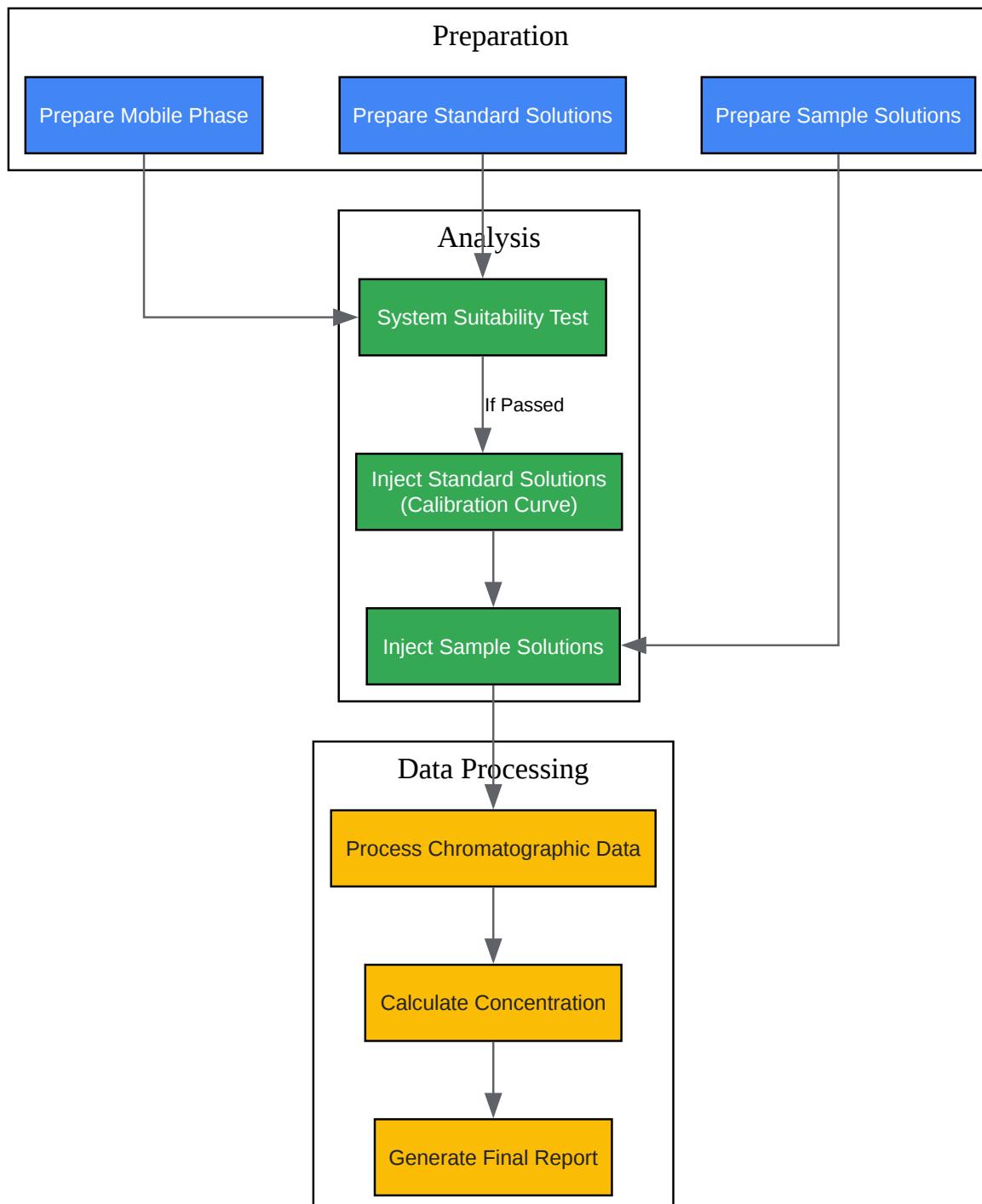
Concentration (µg/mL)	Peak Area (mAU*s)
10	125.3
25	312.8
50	624.5
75	937.1
100	1250.2

The relationship between concentration and peak area is linear over the specified range, with a correlation coefficient ( $r^2$ ) of  $\geq 0.999$ .

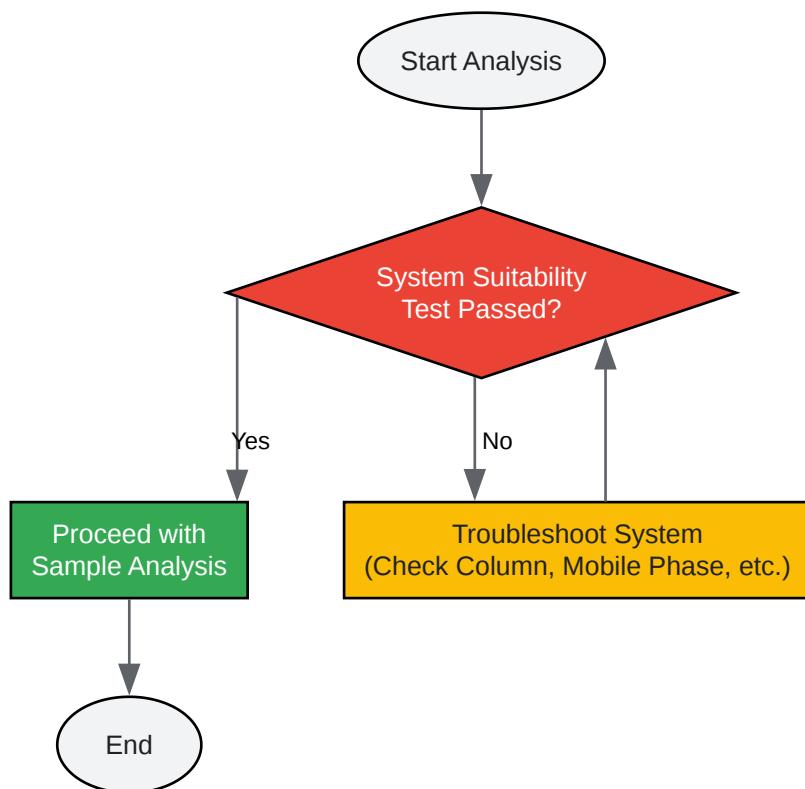
### Sample Analysis Results

Sample ID	Retention Time (min)	Peak Area (mAU*s)	Concentration (µg/mL)	Assay (% w/w)
Sample 1	5.2	845.6	67.6	98.7
Sample 2	5.2	851.2	68.1	99.4

## Visualizations

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Caption: Experimental workflow for HPLC analysis.



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Caption: Decision pathway for system suitability.

## Conclusion

The described RP-HPLC method is demonstrated to be suitable for the quantitative determination of **2,4,5-Trimethylaniline hydrochloride**. The method is straightforward, accurate, and precise, making it applicable for routine quality control analysis in industrial and research settings.

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## References

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